

# A-987306: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name:	A-987306
CAS No.:	1082954-71-9
Cat. No.:	B560269

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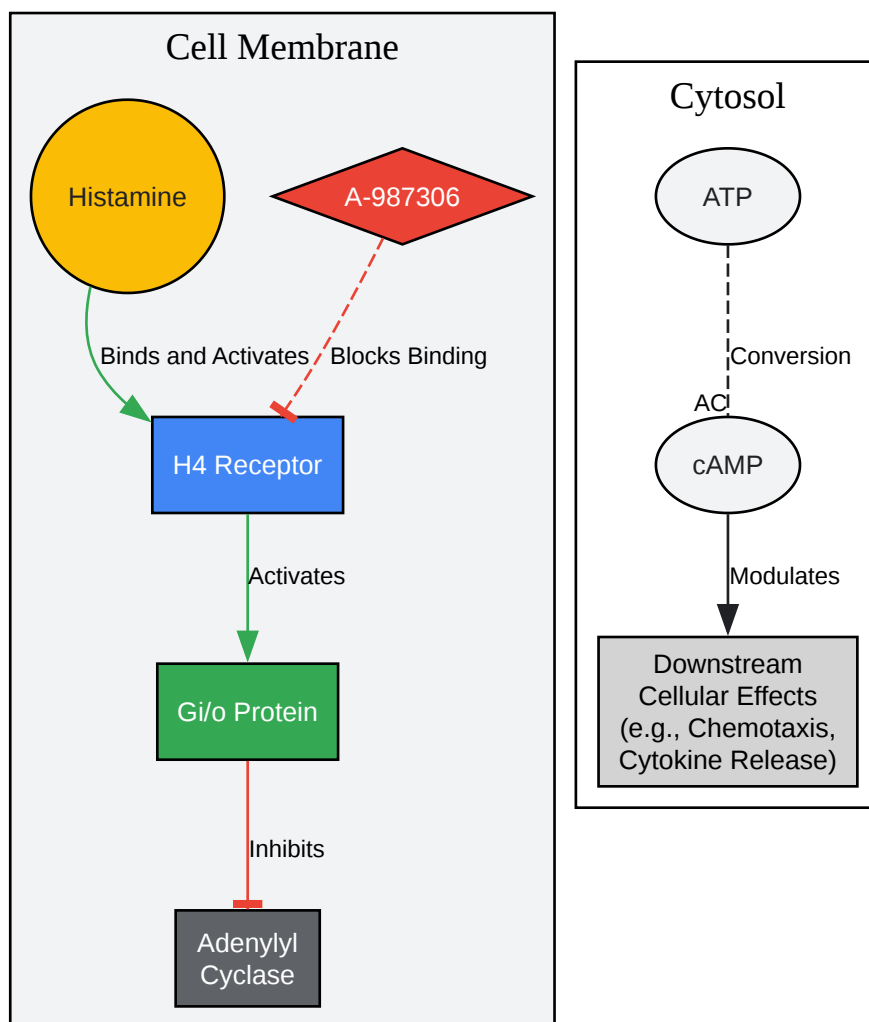
This technical guide provides an in-depth overview of **A-987306**, a potent and selective histamine H4 receptor (H4R) antagonist. The information presented is intended for researchers, scientists, and drug development professionals interested in the chemical properties, pharmacological profile, and experimental applications of this compound.

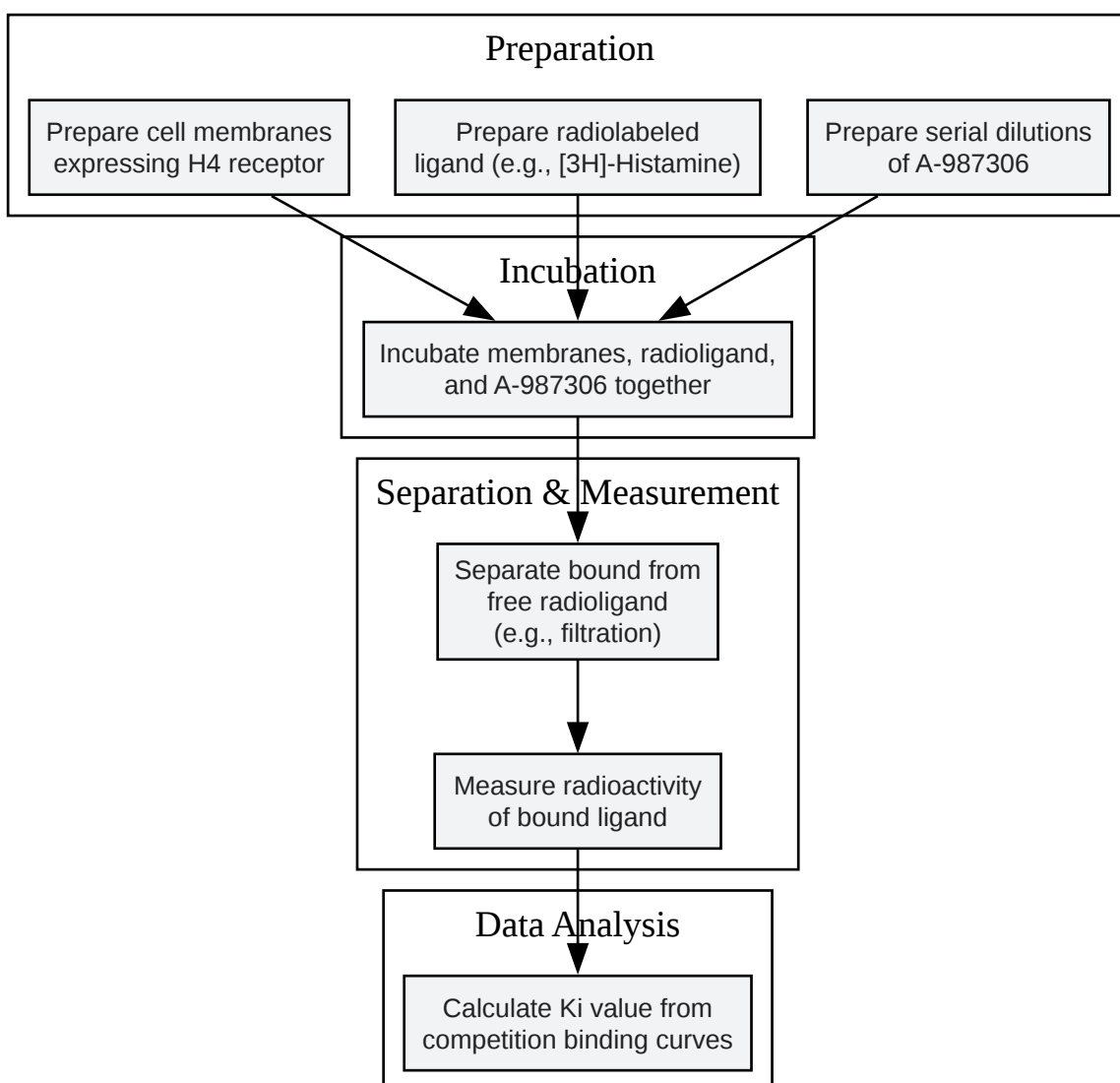
## Core Chemical Information

**A-987306** is chemically identified as (±)-(7aR,11aR)-5,6,7a,8,9,10,11,11a-Octahydro-4-(1-piperazinyl)-benzofuran[2,3-h]quinazolin-2-amine.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	(±)- (7aR,11aR)-5,6,7a,8,9,10,11,11a-octahydro-4-(1-piperazinyl)-benzofuran[2,3-h]quinazolin-2-amine	[1]
CAS Number	1082954-71-9	[1]
Molecular Formula	C18H25N5O	[1]
Molecular Weight	327.42 g/mol	[1]
Purity	≥98%	[1]
Solubility	Soluble to 100 mM in DMSO and ethanol	[1]
Storage	Store at -20°C	[1]

Chemical Structure:





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## References

- 1. Perylenequinone natural products: total synthesis of hypocrellin A - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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